

Technical Support Center: 3-Trimethylsilylpropanal Handling & Stability

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Compound of Interest

Compound Name: 3-Trimethylsilylpropanal

CAS No.: 18146-03-7

Cat. No.: B3031177

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Status: Operational | Tier: Senior Application Scientist Level Topic: Air/Moisture Sensitivity & Troubleshooting[1][2]

Physicochemical Profile & Critical Parameters

Before handling, verify your material against these baseline specifications. Deviations often indicate compromised integrity.[1]

Parameter	Value / Characteristic	Technical Note
CAS Number	18146-03-7	Verify against label; often confused with alcohol derivatives.[1][2]
Molecular Weight	130.26 g/mol	Essential for stoichiometry calculations.[1]
Boiling Point	59–60 °C @ 10 Torr	Low boiling point requires careful vacuum handling to avoid evaporative loss.[1]
Density	0.834 g/mL (20 °C)	Use for volumetric transfers if massing is difficult.[1]
Appearance	Colorless liquid	Yellowing indicates oxidation/polymerization.[1] Cloudiness indicates moisture ingress.[1]
Primary Sensitivity	Oxidation (Air)	Rapidly converts to 3-trimethylsilylpropanoic acid.[1][2]
Secondary Sensitivity	Moisture (Hydrolysis)	Can lead to hydration or siloxane formation over time. [1]

Storage & Stability: The "Before" Phase

Objective: Maintain >98% purity during dormancy.

FAQ: How do I store this compound long-term?

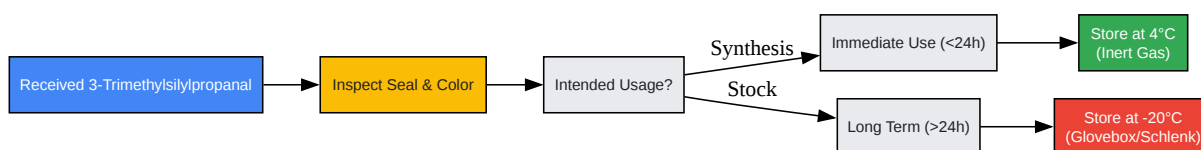
The Protocol:

- Atmosphere: Store strictly under Argon or Nitrogen.[1]
- Temperature: -20 °C (Freezer) is mandatory for long-term stability.[1][2]

- Container: Teflon-sealed glass vials or Schlenk flasks. Avoid rubber septa for storage >24 hours (oxygen permeation).[1][2]
- Seal: Parafilm is insufficient. Use electrical tape or shrink bands over the cap to retard oxygen diffusion.

Visual Workflow: Storage Logic

The following diagram illustrates the decision tree for storage based on usage frequency.



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Caption: Decision logic for thermal preservation of silyl aldehydes to minimize oxidation kinetics.

Quality Control: The Self-Validating System

Objective: Confirm purity before committing expensive reagents.[1][2]

Do not assume purity based on the label. Aldehydes oxidize silently.[1] Use ^1H NMR as your primary diagnostic tool.[1]

Diagnostic NMR Table: Aldehyde vs. Oxidized Impurity

Run a quick ^1H NMR in CDCl_3 (dried over basic alumina). Compare the integrals of the diagnostic peaks.

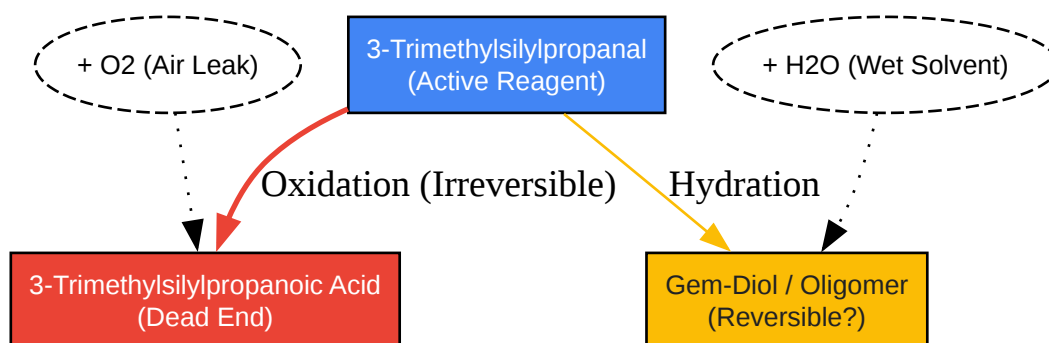
Moiety	Pure Aldehyde (Target)	Oxidized Acid (Impurity)	Diagnostic Action
-CHO (Aldehyde)	~9.7 ppm (t)	Absent	Primary Indicator. Integral must match TMS group (1:9 ratio). [1][2]
-COOH (Acid)	Absent	~10-12 ppm (br)	If present, material is degraded.[1][2]
-CH2- (Alpha)	~2.4 ppm (m)	~2.3 ppm (m)	Shifts slightly upfield in the acid.[1][2]
-Si(CH3)3	~0.05 ppm (s)	~0.05 ppm (s)	Reference peak.[1][2] Set to 9H.

Pass/Fail Criteria:

- PASS: Ratio of CHO (9.7 ppm) to TMS (0.0 ppm) is 1 : 9.[1][2]
- FAIL: Ratio is < 0.9 : 9, or broad peak appears >10 ppm. Do not use. Distill immediately.[1]

Visual Workflow: Degradation Pathways

Understanding how it breaks down helps you prevent it.[1]



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Caption: Primary degradation routes. Oxidation to the carboxylic acid is the dominant failure mode.

Handling & Transfer Protocols

Objective: Transfer without breaking the "Inert Chain".

FAQ: Syringe or Cannula?

Answer:

- < 5 mL: Use a gas-tight syringe flushed 3x with Argon.
- > 5 mL: Use a cannula transfer (double-tipped needle) with positive pressure.[\[1\]](#)[\[2\]](#)

Step-by-Step Transfer Protocol

- Prep: Flame-dry all glassware and cool under a stream of Argon.
- Pressure: Ensure the source bottle is under positive Argon pressure (balloon or Schlenk line).[\[1\]](#)
- Draw: Insert needle through the septum.[\[1\]](#) Invert bottle. Draw liquid slowly to avoid cavitation (bubbles = air exposure).[\[1\]](#)
- Dispense: Inject directly into the reaction solvent (which must already be degassed). Do not spray onto the walls of the flask; inject into the liquid to minimize headspace exposure.

Solvent Compatibility Guide

Solvent	Compatibility	Pre-Treatment Required
Dichloromethane (DCM)	High	Distill over CaH ₂ or pass through alumina column.[1][2]
Tetrahydrofuran (THF)	High	Distill over Na/Benzophenone (purple endpoint).[1][2]
Diethyl Ether	Moderate	Prone to peroxide formation; ensure BHT-free if sensitive.[1][2]
Methanol/Ethanol	LOW	Avoid.[1] Nucleophilic solvents can react with the aldehyde (acetal formation).
Water	ZERO	Immiscible; promotes hydration/degradation.[1]

Troubleshooting (FAQ)

Direct solutions to common experimental failures.

Q: My reaction yield is low (<40%), but the starting material looked fine.

- A: Did you check the titer? Aldehydes can oxidize to acids which may inhibit your catalyst or consume your nucleophile (e.g., Grignard reagents will simply deprotonate the acid impurity rather than attack the aldehyde).
- Fix: Perform the NMR check (Section 3). If acid >5%, purify via vacuum distillation (bp 60°C @ 10 Torr).

Q: The liquid has turned cloudy or has a white precipitate.

- A: This indicates moisture ingress leading to polymerization or formation of the solid acid derivative.
- Fix: Filter through a plug of anhydrous MgSO₄ (magnesium sulfate) under inert atmosphere. If cloudiness persists, distill.

Q: Can I use silica gel chromatography to purify it?

- A: Proceed with caution. Silica is acidic and can catalyze the rearrangement or decomposition of silyl aldehydes.
- Fix: Use neutralized silica (treat with 1% Triethylamine) or distill.^[1] Distillation is always superior for this compound.^[1]

Q: I see a peak at 0.0 ppm but no aldehyde peak at 9.7 ppm.

- A: You have lost the aldehyde functionality entirely. The TMS group is intact, but the molecule has likely polymerized or decomposed significantly. Discard and buy fresh.

References

- Physicochemical Data: CAS Common Chemistry. 3-(Trimethylsilyl)propanal (CAS 18146-03-7).^{[1][2][3]} [Link](#)
- General Silyl Stability: Gelest, Inc.^[1] "Reactive Silicon Compounds: Silanes & Silicones."^[1] (General reference for silyl group hydrolytic stability).
- NMR Reference Standards: SpectraBase. 3-(Trimethylsilyl)-1-propanol (Analogous shifts for alkyl-silyl region). [Link](#)
- Handling Air-Sensitive Reagents: Sigma-Aldrich Technical Bulletin AL-134. "Handling Air-Sensitive Reagents." (Standard Schlenk techniques).

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Sources

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- [3. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
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